Comparative Performance Analysis of Prisma APH Dental Composite

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Prisma APH*
CAS No.:	*130124-18-4*
Cat. No.:	*B1178968*

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This guide provides a detailed comparison of **Prisma APH**, a visible light-cured hybrid composite restorative material, with several competitor products based on available clinical and in-vitro study data. The information is intended for researchers, scientists, and professionals in the field of dental material science and drug development to facilitate an objective evaluation of the product's performance.

Physical and Mechanical Properties

The performance of a dental composite is critically dependent on its physical and mechanical characteristics. Key parameters include wear resistance, inorganic filler content, and thermal properties, which collectively influence the material's durability and clinical longevity.

Table 1: Comparison of Inorganic Content and Thermal Properties

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Material	Inorganic Content (%)	Initial Degradation Temperature (°C)
Prisma APH	76.96[1]	282.5[1]
Natural Look	76.76 (manufacturer reported: 77)[1]	344.7[1]

A study evaluating the wear resistance of several posterior composite resins found that **Prisma APH** was among the materials tested for generalized wear resistance. The competitors in this evaluation included Clearfil Photo Posterior (Kuraray), Ful-Fil (Caulk), Glacier (SDI), Herculite XR (Kerr), LC-MP (SDI), and Pertac (ESPE)[2]. Unfortunately, the specific quantitative wear data from this abstract is not available.

Bonding Strength

The efficacy of a dental composite is also determined by its ability to bond to tooth structure. The following data summarizes the tensile and shear bond strengths of **Prisma APH** in comparison to other bonding systems.

Table 2: Tensile Bond Strength on Resected Root Ends

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Bonding System (used with Prisma APH composite)	Condition	Mean Tensile Bond Strength (lbs)
Prisma Universal Bond 3	Control	~65
Blood Contaminated	~25 (significantly lower)[3]	
Scotchbond MultiPurpose	Control	~60
Blood Contaminated	~35	
Amalgambond	Control	~30
Blood Contaminated	~30 (no significant difference) [3]	
All Bond 2	Control	~55
Blood Contaminated	~30	

Note: The values are approximated from graphical data presented in the study abstract.

In a separate study, the shear bond strength of **Prisma APH** composite bonded to enamel was evaluated. The mean shear bond strength for the control group was 13.23 ± 3.22 MPa[4].

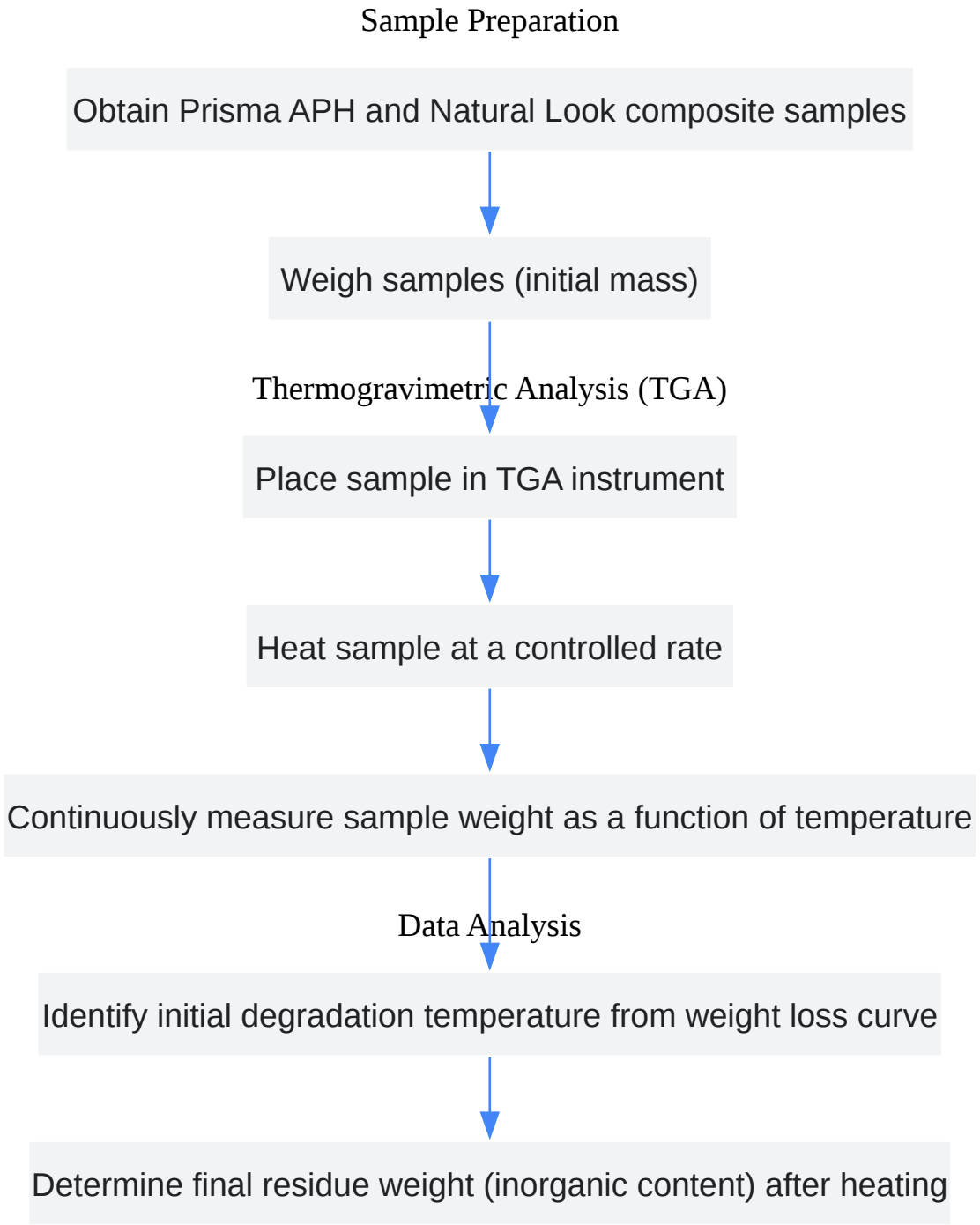
Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are summaries of the protocols used in the cited studies.

3.1. Thermal and Inorganic Content Analysis

The thermal properties and inorganic content of **Prisma APH** and Natural Look were determined using thermogravimetric analysis (TGA).

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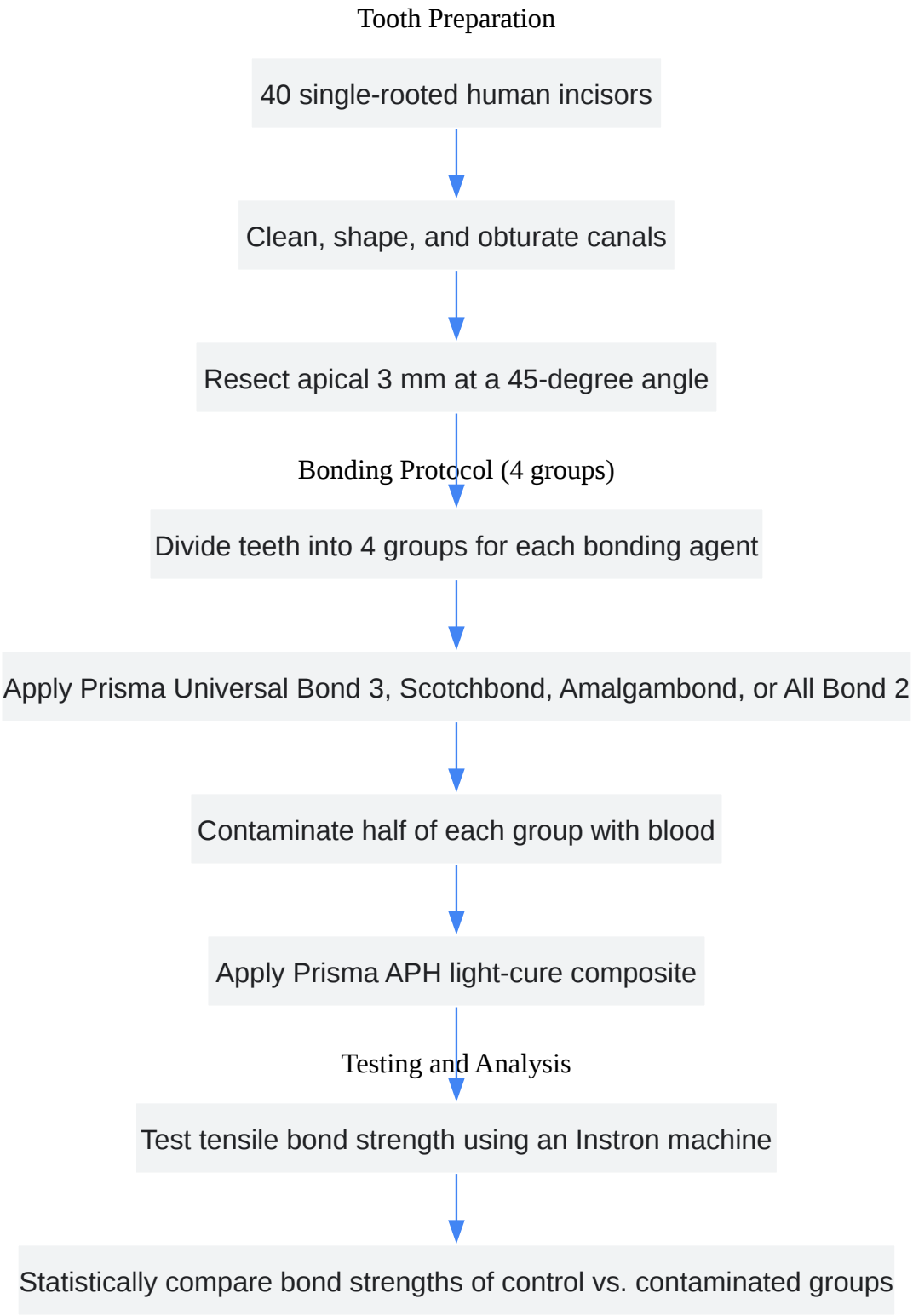
Thermogravimetric Analysis Workflow

3.2. Tensile Bond Strength on Root Ends

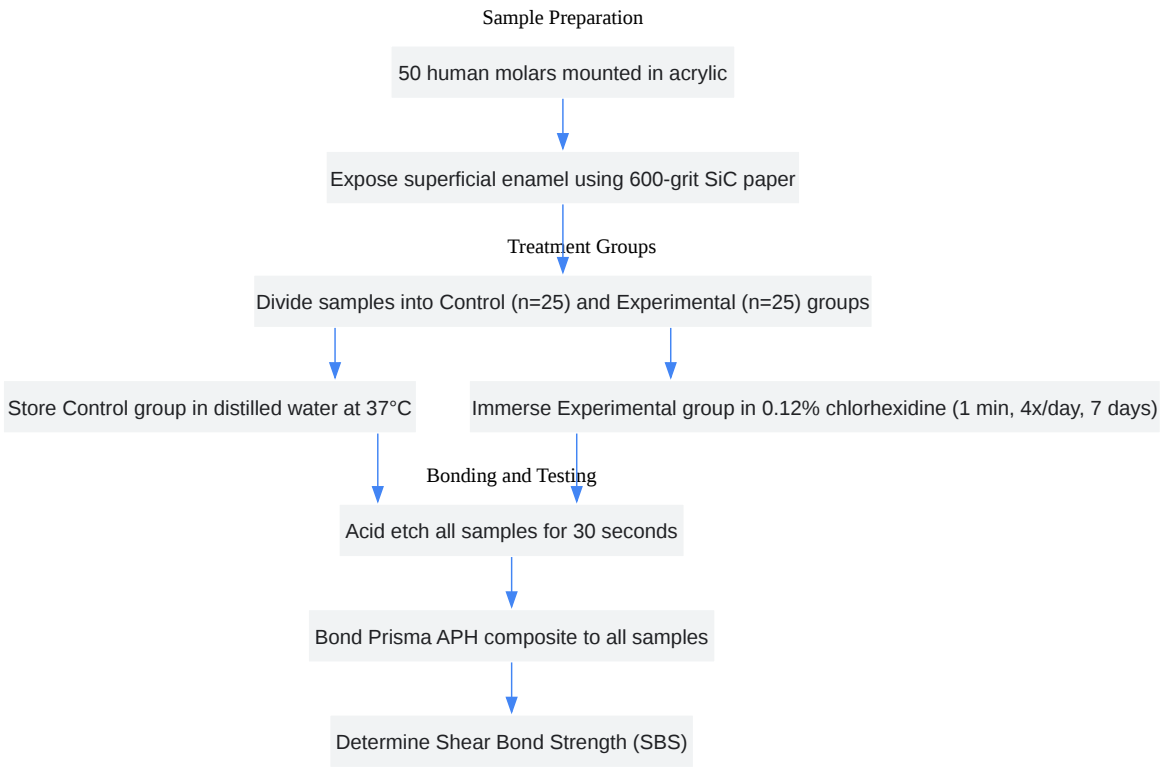
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This study evaluated the tensile bond strength of four adhesive resins on resected root ends, both with and without blood contamination.

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References

- 1. researchgate.net [researchgate.net]
- 2. Research Abstracts - Glacier - SDI [sdi.com.au]
- 3. Evaluation of the bond strength of dentin bonding agents used to seal resected root apices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Shear bond strengths of composite to chlorhexidine-treated enamel - PubMed [pubmed.ncbi.nlm.nih.gov]

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